

An In-Depth Technical Guide to Methyl 2-(2-chlorophenyl)propanoate

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Compound of Interest

Compound Name: *Methyl 2-(2-chlorophenyl)propanoate*

CAS No.: *115615-35-5*

Cat. No.: *B7861053*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-(2-chlorophenyl)propanoate, with the CAS number 115615-35-5, is a halogenated aromatic carboxylic acid ester.^[1] This compound serves as a crucial building block in organic synthesis, particularly in the development of novel pharmaceutical agents. Its structure, featuring a chiral center and a substituted phenyl ring, makes it a valuable intermediate for creating complex molecular architectures with specific biological activities. This guide provides a comprehensive overview of its synthesis, physicochemical properties, applications in drug discovery, and analytical methodologies for its characterization.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Methyl 2-(2-chlorophenyl)propanoate** is essential for its effective use in research and development. Key properties are summarized in the table below.

Property	Value	Source
CAS Number	115615-35-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ ClO ₂	[1]
Molecular Weight	198.65 g/mol	[1]
IUPAC Name	methyl 2-(2-chlorophenyl)propanoate	[2]
Purity	Typically ≥97%	[2]
LogP	2.904	[2]
Hydrogen Bond Acceptors	2	[2]

Synthesis of Methyl 2-(2-chlorophenyl)propanoate

The synthesis of **Methyl 2-(2-chlorophenyl)propanoate** is typically achieved through a two-step process: the synthesis of the precursor carboxylic acid, 2-(2-chlorophenyl)propanoic acid, followed by its esterification.

Part 1: Synthesis of 2-(2-chlorophenyl)propanoic Acid (CAS: 2184-85-2)

The synthesis of the precursor acid involves the methylation of 2-chlorophenylacetic acid.[\[3\]](#)

Reaction:

Causality Behind Experimental Choices:

- Lithium diisopropylamide (LDA): A strong, non-nucleophilic base is required to deprotonate the α -carbon of the carboxylic acid without attacking the carbonyl group.
- Hexamethylphosphoramide (HMPA): This polar aprotic solvent helps to solvate the lithium cation, increasing the reactivity of the enolate.
- Tetrahydrofuran (THF): A common aprotic solvent that is suitable for reactions involving organolithium reagents.

- Iodomethane (CH_3I): A highly reactive methylating agent.

Experimental Protocol:

- Under an inert atmosphere (e.g., argon or nitrogen), dissolve 2-chlorophenylacetic acid in anhydrous THF in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Slowly add a solution of 2M LDA in a mixture of heptane, THF, and ethylbenzene dropwise to the flask.
- Add HMPA to the reaction mixture and stir for 1 hour at room temperature.
- Cool the reaction mixture in an ice bath and add iodomethane dropwise.
- Continue stirring for 30 minutes at room temperature to allow the methylation to complete.
- Quench the reaction by pouring the mixture into ice water and acidify with 10% aqueous hydrochloric acid.
- Extract the product with ethyl acetate.
- Combine the organic layers, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to remove the solvent.
- Purify the crude product by silica gel column chromatography (eluent: chloroform:methanol = 20:1) to obtain 2-(2-chlorophenyl)propanoic acid as a light yellow oil.[3]

Part 2: Esterification to Methyl 2-(2-chlorophenyl)propanoate

The final step is the esterification of the synthesized carboxylic acid with methanol. Fischer esterification is a common and effective method.[4][5]

Reaction:

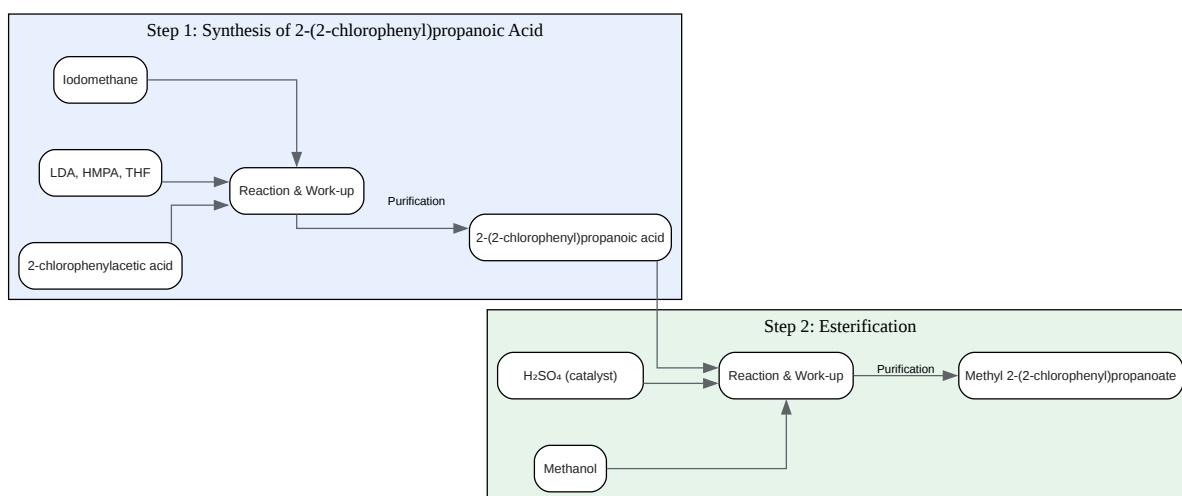
Causality Behind Experimental Choices:

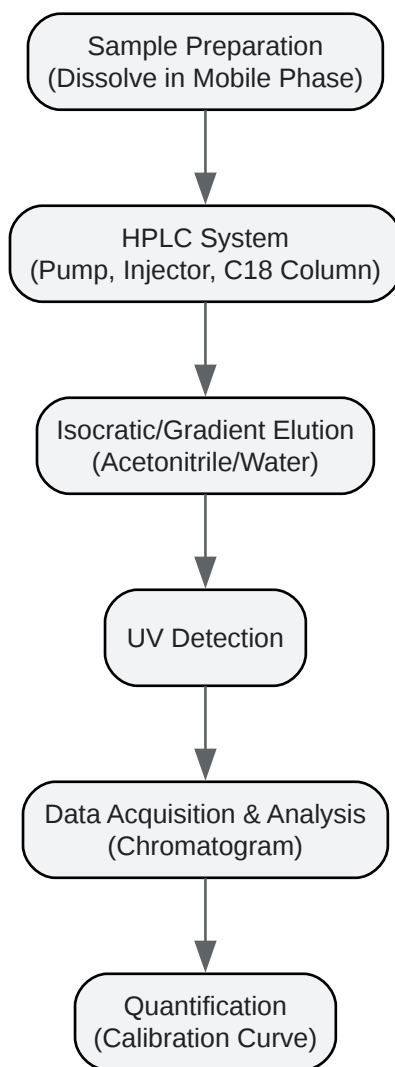
- Methanol (CH_3OH): Serves as both the reactant and the solvent, used in excess to drive the equilibrium towards the product side.
- Sulfuric Acid (H_2SO_4): A strong acid catalyst that protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.

Experimental Protocol:

- In a round-bottom flask equipped with a reflux condenser, dissolve 2-(2-chlorophenyl)propanoic acid in an excess of methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst and any unreacted carboxylic acid.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent by rotary evaporation to yield crude **Methyl 2-(2-chlorophenyl)propanoate**.
- Further purification can be achieved by vacuum distillation.

Synthesis Workflow Diagram





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Sources

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